

Aveloxadiazole KKL-35: Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: KKL-35

Cat. No.: B1673664

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Introduction

Aveloxadiazole **KKL-35** is a novel oxadiazole compound demonstrating potent, broad-spectrum antibacterial activity against a range of Gram-positive and Gram-negative bacteria.^[1] Initially identified as an inhibitor of the bacterial trans-translation rescue system, subsequent research has indicated that its mechanism of action may be more complex and potentially independent of trans-translation inhibition in certain bacterial species.^{[2][3][4]} This document provides a compilation of key experimental data and detailed protocols for the in vitro evaluation of **KKL-35**, intended to serve as a resource for researchers in the fields of microbiology and drug development.

Chemical Information

Compound Name	Synonym	Chemical Class	CAS Number
Aveloxadiazole KKL-35	KKL-35	Oxadiazole	865285-31-8

Quantitative Data Summary

Table 1: In Vitro Antibacterial Activity of KKL-35 (Minimum Inhibitory Concentration - MIC)

Bacterial Species	Strain	MIC (μ M)	MIC (μ g/mL)	Reference
Bacillus anthracis	Sterne	≤ 6	<2	[5]
Mycoplasma smegmatis	mc ² 155	≤ 6	<2	[5]
Mycobacterium tuberculosis	H37Rv	-	1.6	[6]
Escherichia coli	Δ tolC	0.3	-	[1]
Shigella flexneri	2a 2457T	6	-	[5]
Legionella pneumophila	Paris	0.125	0.04	[7]
Legionella pneumophila	Philadelphia-1	0.125	0.04	[3]
Legionella pneumophila	Lens	0.125	0.04	[3]
Legionella pneumophila	Lorraine	0.125	0.04	[3]
Legionella anisa	-	-	0.04	[3]
Legionella dumoffii	-	-	0.04	[3]
Legionella micdadei	-	-	0.04	[3]

Table 2: In Vitro Inhibition Data

Assay	IC ₅₀ (μ M)	Reference
trans-translation tagging reaction	0.9	[8]

Experimental Protocols

Protocol 1: Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC) Determination

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines and specific studies on **KKL-35**.[\[5\]](#)[\[9\]](#)

1. Materials:

- **KKL-35** stock solution (dissolved in 100% DMSO)[\[5\]](#)
- Sterile 96-well microtiter plates
- Appropriate bacterial growth medium (e.g., Lysogeny Broth (LB) for *E. coli* and *S. flexneri*, Cation-Adjusted Mueller-Hinton Broth (CAMHB) for general testing)[\[5\]](#)[\[10\]](#)
- Bacterial culture in the exponential growth phase
- Sterile diluent (e.g., saline or growth medium)
- Incubator

2. Procedure:

- Prepare a 2-fold serial dilution of **KKL-35** in the appropriate growth medium in the 96-well plate. The final volume in each well should be 50 μ L, and the concentrations should span a range appropriate for the test organism (e.g., 0.1 to 128 μ g/mL).
- Prepare a bacterial inoculum by diluting an overnight culture to a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL in the growth medium.[\[5\]](#)
- Add 50 μ L of the bacterial inoculum to each well of the microtiter plate, bringing the total volume to 100 μ L.
- Include a positive control (bacteria with no **KKL-35**) and a negative control (medium only) on each plate.

- Seal the plates to prevent evaporation and incubate at 37°C for 16-20 hours.[\[9\]](#)
- Determine the MIC by visual inspection. The MIC is the lowest concentration of **KKL-35** that completely inhibits visible bacterial growth.

Protocol 2: Time-Kill Assay

This protocol outlines the procedure to assess the bactericidal or bacteriostatic activity of **KKL-35** over time.[\[7\]](#)[\[11\]](#)

1. Materials:

- **KKL-35** stock solution
- Bacterial culture in the exponential growth phase
- Appropriate growth medium
- Sterile tubes or flasks for incubation
- Sterile saline for serial dilutions
- Agar plates for CFU counting
- Shaking incubator

2. Procedure:

- Prepare tubes with growth medium containing **KKL-35** at various concentrations (e.g., 1x, 2x, 4x MIC). Include a drug-free growth control.
- Inoculate each tube with the test bacterium to a final density of approximately 5×10^5 CFU/mL.[\[10\]](#)
- Incubate the tubes at 37°C with shaking.
- At specified time points (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each tube.
- Perform a 10-fold serial dilution of each aliquot in sterile saline.

- Plate 100 μ L of appropriate dilutions onto agar plates.
- Incubate the plates at 37°C for 18-24 hours.
- Count the colonies to determine the CFU/mL at each time point.
- Plot the $\log_{10}$ CFU/mL versus time to generate the time-kill curve. A ≥ 3 - $\log_{10}$ reduction in CFU/mL is typically considered bactericidal.[\[11\]](#)

Protocol 3: Staphylococcus aureus Biofilm Formation Inhibition Assay

This protocol is a general method for assessing the effect of **KKL-35** on biofilm formation, which can be adapted from standard protocols.[\[8\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

1. Materials:

- **KKL-35** stock solution
- *S. aureus* culture
- Tryptic Soy Broth (TSB) supplemented with 1% glucose
- Sterile 96-well flat-bottom microtiter plates
- 0.1% Crystal Violet solution
- 30% Acetic Acid
- Plate reader

2. Procedure:

- Grow an overnight culture of *S. aureus* in TSB.
- Dilute the overnight culture 1:100 in fresh TSB with 1% glucose.
- Add 100 μ L of the diluted culture to each well of a 96-well plate.

- Add 100 μ L of **KKL-35** at various concentrations (2-fold dilutions) to the wells. Include a vehicle control (DMSO).
- Incubate the plate at 37°C for 24 hours without shaking.
- After incubation, discard the planktonic cells and gently wash the wells twice with phosphate-buffered saline (PBS).
- Air-dry the plate.
- Stain the adherent biofilms by adding 125 μ L of 0.1% crystal violet to each well and incubating for 15 minutes at room temperature.[\[12\]](#)
- Remove the crystal violet solution and wash the wells three times with PBS.
- Solubilize the bound dye by adding 200 μ L of 30% acetic acid to each well.[\[12\]](#)
- Measure the absorbance at 570-595 nm using a plate reader.[\[14\]](#)[\[15\]](#)

Protocol 4: Macrophage Infection Model with Legionella pneumophila

This protocol is based on studies of **KKL-35**'s activity against intracellular *L. pneumophila*.[\[3\]](#)[\[7\]](#)

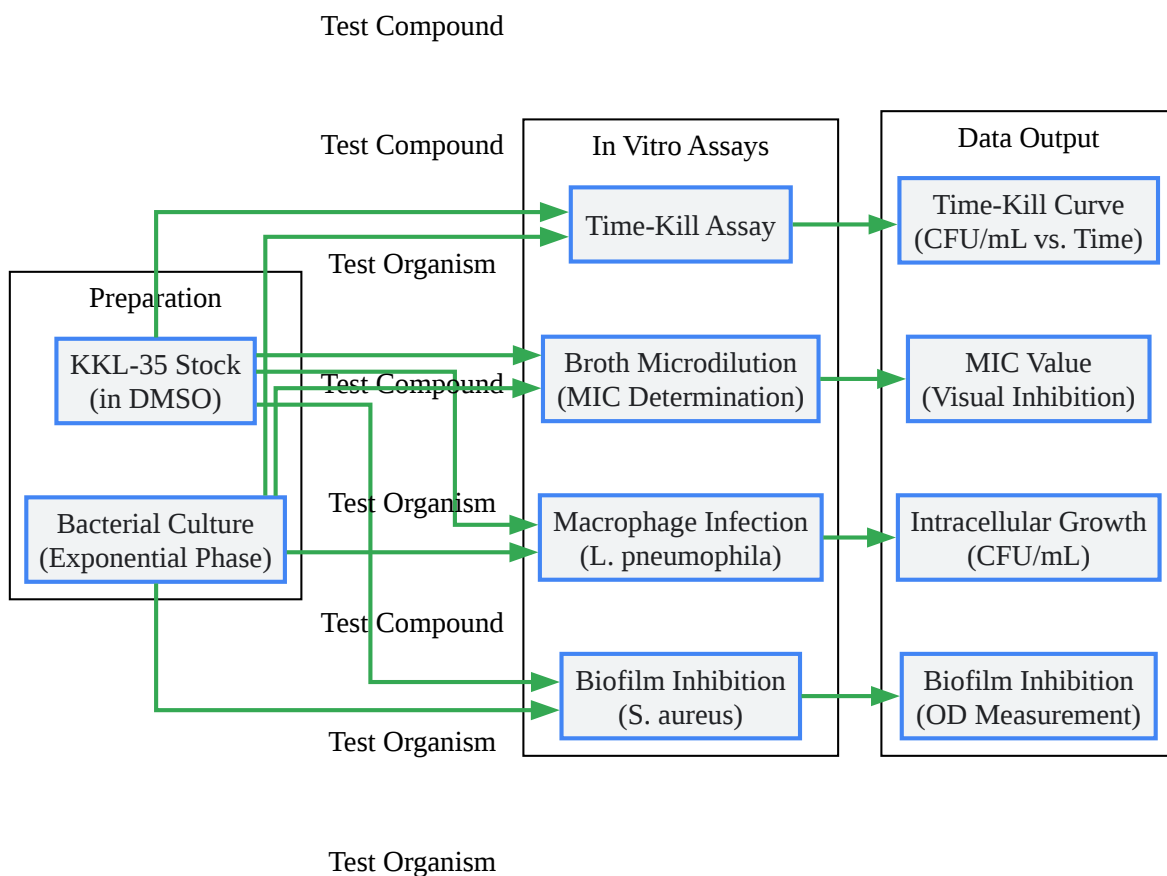
1. Materials:

- Human monocyte-derived macrophages (e.g., differentiated U937 cells)
- *L. pneumophila* culture
- Cell culture medium (e.g., RPMI 1640)
- **KKL-35** stock solution
- Sterile water for bacterial lysis
- Agar plates for CFU counting

2. Procedure:

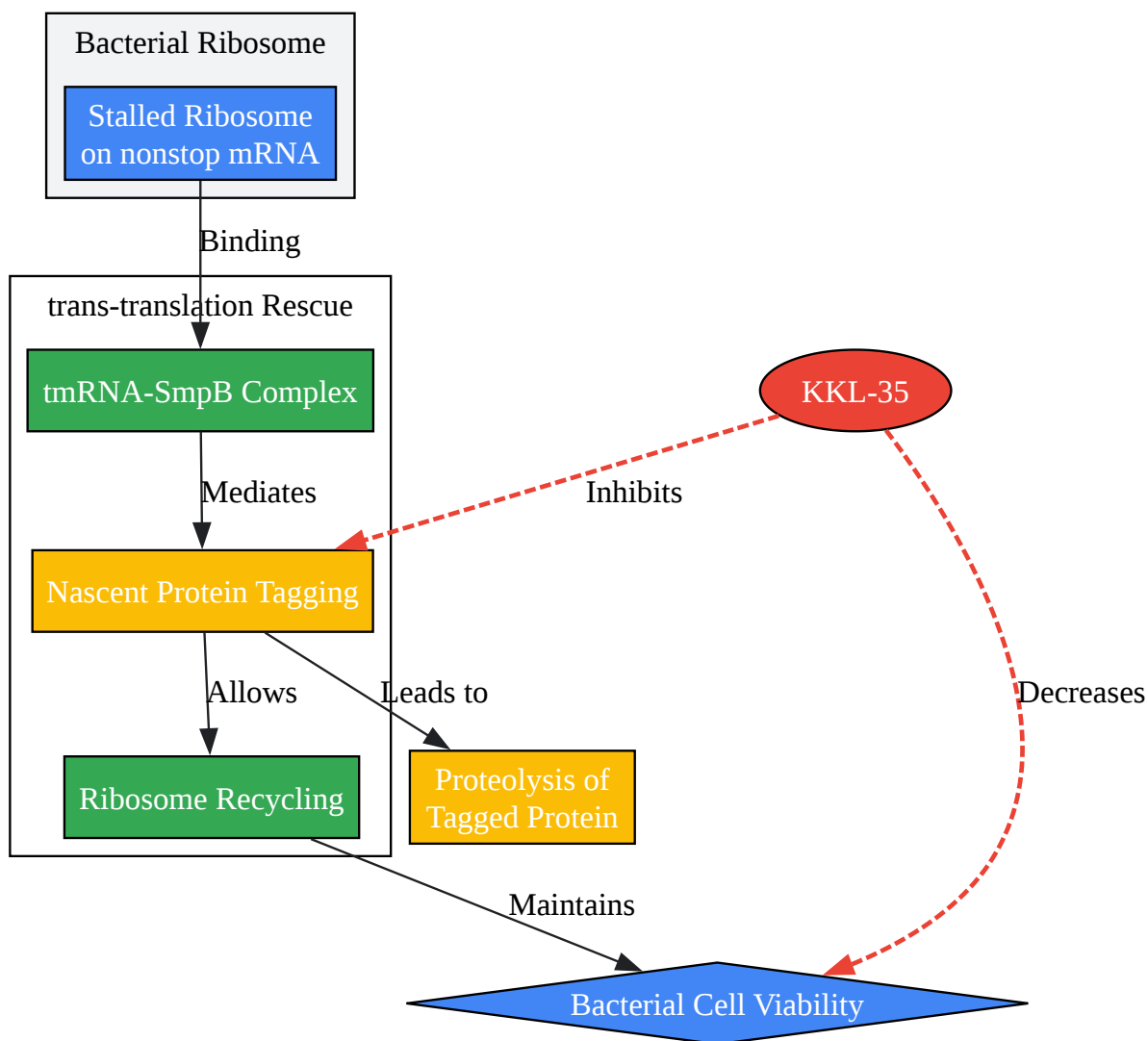
- Seed macrophages in a 24-well plate and allow them to adhere.
- Infect the macrophage monolayer with *L. pneumophila* at a multiplicity of infection (MOI) of 10.[3]
- After a 1-hour incubation to allow for phagocytosis, wash the cells with fresh medium to remove extracellular bacteria.
- Add fresh medium containing various concentrations of **KKL-35**. Include a drug-free control.
- Incubate the infected cells at 37°C in a 5% CO₂ atmosphere.
- At different time points (e.g., 24, 48, 72 hours), lyse the macrophages with sterile water to release intracellular bacteria.
- Perform serial dilutions of the lysate and plate on appropriate agar to determine the number of intracellular CFU/mL.

Visualizations



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Caption: General workflow for in vitro evaluation of **KKL-35**.



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Caption: Hypothesized mechanism of **KKL-35** via trans-translation inhibition.

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